

Synthesis and purification of Ac-(Cys4,D-Phe7,Cys10)- α -MSH (4-13)

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Compound of Interest

Compound Name: Acetyl-(Cys4,D-Phe7,Cys10)- α -MSH (4-13)

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An In-Depth Technical Guide to the Synthesis and Purification of Ac-(Cys4,D-Phe7,Cys10)- α -MSH (4-13)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical synthesis, cyclization, and purification of the potent melanocortin receptor agonist, Ac-(Cys4,D-Phe7,Cys10)- α -MSH (4-13). This cyclic peptide analog of α -melanocyte-stimulating hormone (α -MSH) is distinguished by its superagonist activity, prolonged biological action, and enhanced resistance to enzymatic degradation, making it a significant tool in melanocortin research.[1][2] The following sections detail the step-by-step protocols for its preparation via solid-phase peptide synthesis (SPPS), disulfide bridge formation, and purification using reversed-phase high-performance liquid chromatography (RP-HPLC).

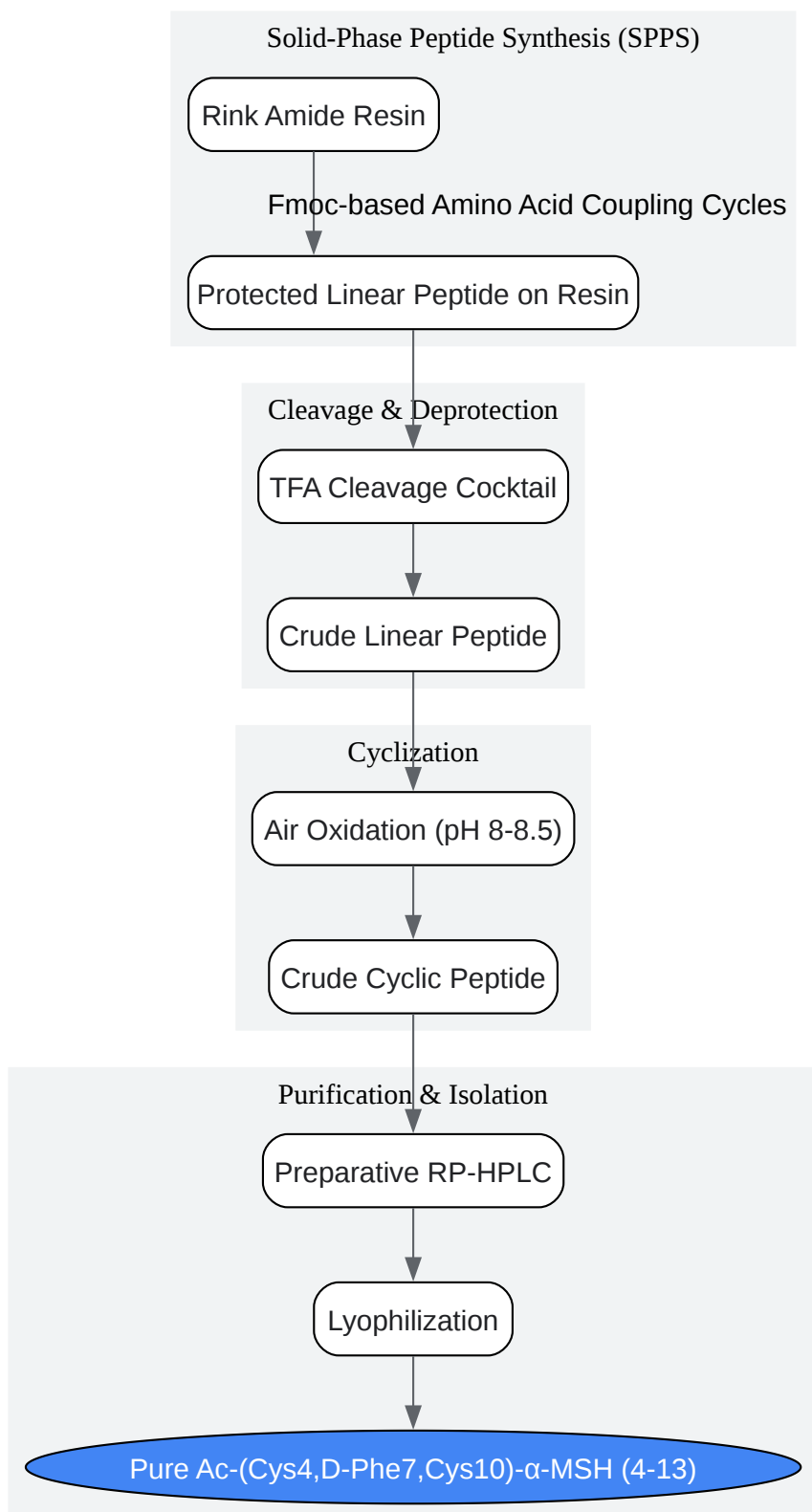
Peptide Overview

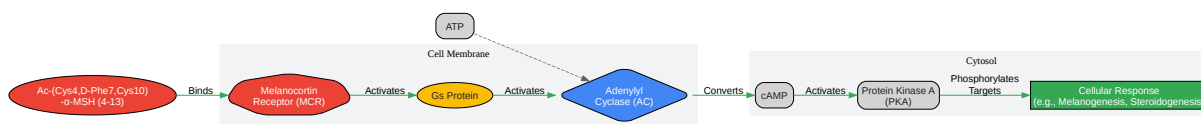
Ac-(Cys4,D-Phe7,Cys10)- α -MSH (4-13) is a structurally modified analog of the endogenous α -MSH peptide. The key modifications include the substitution of L-Phenylalanine with its D-isomer at position 7 and the introduction of cysteine residues at positions 4 and 10, which form an intramolecular disulfide bridge. These changes confer superpotency and remarkable stability against enzymatic breakdown by enzymes like trypsin.[1]

Property	Value
Full Sequence	Ac-Cys-Glu-His-D-Phe-Arg-Trp-Cys-Lys-Pro-Val-NH ₂ (Disulfide bridge: Cys ⁴ -Cys ¹⁰)[2]
Molecular Formula	C ₆₁ H ₈₆ N ₁₈ O ₁₃ S ₂ [2]
Molecular Weight	1343.6 g/mol [2]
CAS Number	91050-39-4[2][3]
Structure	Cyclic (via disulfide bond)
Biological Activity	Melanocortin Receptor Superagonist[1][2]

Synthesis and Purification Workflow

The production of Ac-(Cys⁴,D-Phe⁷,Cys¹⁰)-α-MSH (4-13) follows a multi-stage process involving the assembly of the linear peptide on a solid support, its cleavage and deprotection, solution-phase cyclization, and final purification.





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